

Personal protective equipment for handling Dodecanedioic Acid-13C12

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: Dodecanedioic Acid-13C12

Cat. No.: B565743

Get Quote

Essential Safety and Handling Guide for Dodecanedioic Acid-13C12

For researchers, scientists, and drug development professionals, adherence to rigorous safety protocols is paramount when handling chemical compounds. This guide provides essential, immediate safety and logistical information for the handling and disposal of **Dodecanedioic Acid-13C12**, a stable isotope-labeled compound.

Chemical Identifier and Hazard Information



Parameter	Value/Information	Source
Chemical Name	Dodecanedioic Acid-13C12	[1]
CAS Number	1173019-20-9	[1]
Molecular Formula	HO ₂ ¹³ C(¹³ CH ₂) ₁₀ ¹³ CO ₂ H	[1]
Molecular Weight	242.21 g/mol	[1]
Primary Hazards	Causes serious eye irritation (H319). May cause skin and respiratory tract irritation.[1][2]	
Hazard Classifications	Eye Irrit. 2, Skin Irrit. 2, STOT SE 3	[1]
Signal Word	Warning	[1]

Personal Protective Equipment (PPE)

To ensure personal safety and minimize exposure, the following personal protective equipment is mandatory when handling **Dodecanedioic Acid-13C12**.

Protection Type	Recommended Equipment	Specification/Standard
Eye and Face Protection	Safety goggles with side- shields or a face shield.	Approved under standards such as NIOSH (US) or EN 166 (EU).[4][5]
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene, butyl rubber) and a lab coat.	Inspect gloves for degradation before use.[3][6]
Respiratory Protection	A dust mask (e.g., N95) should be used if dust is generated.	Work in a well-ventilated area, preferably a chemical fume hood.[1][6]

Operational Plan: Step-by-Step Handling Protocol







A systematic approach to handling **Dodecanedioic Acid-13C12** is crucial for laboratory safety.

- 1. Preparation and Engineering Controls:
- Work in a well-ventilated chemical fume hood to minimize inhalation of dust.[6]
- Ensure that an eyewash station and safety shower are readily accessible.
- Cover the work surface with absorbent, disposable bench paper.[6]
- Have appropriate spill cleanup materials readily available.[8]
- 2. Weighing and Dispensing:
- Handle as a solid powder, minimizing the creation of dust.
- Use a spatula for transferring the solid.
- Weigh the compound in a tared, sealed container, preferably within a balance with a draft shield.[6]
- 3. Dissolving and Reactions:
- Add the solid to the solvent slowly to prevent splashing.
- If heating is necessary, use a controlled heating mantle and a condenser to prevent the release of vapors.[6]
- Keep all containers closed when not in use.[9]
- 4. Post-Handling:
- Thoroughly clean the work area with an appropriate solvent followed by soap and water.
- Decontaminate all equipment used.[6]
- Wash hands thoroughly after handling, even if gloves were worn.[6]

Spill Management and Cleanup



In the event of a spill, follow these procedures:

Step	Action
1. Ensure Proper Ventilation	Work in a well-ventilated area to minimize the inhalation of dust.[2]
2. Collect Spilled Material	Sweep up the solid material and place it into a designated and labeled waste container.[2][9]
3. Dispose of Cleanup Materials	All contaminated materials (e.g., wipes, gloves) should be placed in the designated solid waste container.[2]

Disposal Plan

Proper disposal of **Dodecanedioic Acid-13C12** and its waste is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Identification and Segregation:

- Stable Isotope Waste: Dodecanedioic Acid-13C12 is labeled with a stable isotope (Carbon-13) and is not radioactive.[10][11] Therefore, it does not require special disposal procedures for radioactivity.[10]
- Chemical Waste: The waste should be treated as chemical waste. All waste must be handled in accordance with local, state, and federal regulations.[2][3]

Disposal Protocol:




Safety Operating Guide

Check Availability & Pricing

Step	Action
1. Waste Container	Use a clearly labeled, sealed container for solid Dodecanedioic Acid-13C12 waste. The label should include "Dodecanedioic Acid-13C12 Waste," the date, and the name of the generating laboratory.[2]
2. Unused/Expired Compound	Dispose of as hazardous chemical waste in a clearly labeled, sealed container. Follow all local, state, and federal regulations.[6]
3. Contaminated Labware	Place items such as contaminated gloves and bench paper in a designated hazardous waste container.[6]
4. Arrange for Pickup	Contact your institution's environmental health and safety (EHS) office or hazardous waste management service to arrange for the pickup and disposal of the container.[2] Do not dispose of solid Dodecanedioic Acid-13C12 in the regular trash or down the drain.[2]

Experimental Workflow





Click to download full resolution via product page

Caption: Workflow for handling **Dodecanedioic Acid-13C12**.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. 1,12-Dodecanedioic acid-13C12 99 atom % 13C | 1173019-20-9 [sigmaaldrich.com]
- 2. benchchem.com [benchchem.com]
- 3. datasheets.scbt.com [datasheets.scbt.com]
- 4. valsynthese.ch [valsynthese.ch]
- 5. echemi.com [echemi.com]
- 6. benchchem.com [benchchem.com]
- 7. fishersci.com [fishersci.com]
- 8. PSFC Caustics and Acids [www-internal.psfc.mit.edu]
- 9. columbuschemical.com [columbuschemical.com]
- 10. moravek.com [moravek.com]
- 11. Carbon-13 Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Personal protective equipment for handling Dodecanedioic Acid-13C12]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b565743#personal-protective-equipment-for-handling-dodecanedioic-acid-13c12]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]





Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com